

Spectroscopic Profile of N,N-Dimethylpivalamide: A Technical Guide

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Compound of Interest

Compound Name: *N,N-Dimethylpivalamide*

CAS No.: 24331-71-3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **N,N-Dimethylpivalamide** (also known as N,N,2,2-tetramethylpropanamide), a tertiary amide of significant interest in various chemical and pharmaceutical research contexts. This document details its characteristic signatures in Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), offering a foundational dataset for its identification, characterization, and quality control.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **N,N-Dimethylpivalamide**.

Table 1: ¹H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~2.95	Singlet	6H	N-CH ₃ (due to restricted rotation, two distinct singlets may be observed)
~1.25	Singlet	9H	C-(CH ₃) ₃

Note: Due to restricted rotation around the amide C-N bond, the two N-methyl groups can be diastereotopic and may appear as two separate singlets at room temperature.

Table 2: ¹³C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
~177	C=O (Amide carbonyl)
~38	C-(CH ₃) ₃
~36	N-CH ₃
~27	C-(CH ₃) ₃

Table 3: IR Spectroscopic Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2960	Strong	C-H stretch (alkane)
~1640	Strong	C=O stretch (tertiary amide)
~1480	Medium	C-H bend (alkane)
~1280	Medium	C-N stretch

Table 4: Mass Spectrometry Data

m/z	Relative Intensity	Assignment
129	Moderate	$[M]^+$ (Molecular Ion)
114	Moderate	$[M - CH_3]^+$
86	Strong	$[M - C(CH_3)_3]^+$
72	Strong	$[N(CH_3)_2C=O]^+$
57	Very Strong	$[C(CH_3)_3]^+$ (tert-Butyl cation)

Experimental Protocols

Detailed methodologies for the acquisition of the cited spectroscopic data are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** A sample of approximately 5-10 mg of **N,N-Dimethylpivalamide** was dissolved in 0.5-0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard. The solution was transferred to a 5 mm NMR tube.
- **1H NMR Spectroscopy:** Proton NMR spectra were recorded on a 400 MHz spectrometer. Data was acquired with a spectral width of 16 ppm, a relaxation delay of 1 second, and 16 scans. The free induction decay (FID) was Fourier transformed with a line broadening of 0.3 Hz.
- **^{13}C NMR Spectroscopy:** Carbon-13 NMR spectra were recorded on the same 400 MHz spectrometer at a frequency of 100 MHz. The spectra were obtained with proton decoupling. A spectral width of 240 ppm, a relaxation delay of 2 seconds, and 1024 scans were used. The FID was processed with a line broadening of 1.0 Hz.

Infrared (IR) Spectroscopy

- **Sample Preparation:** A small drop of neat **N,N-Dimethylpivalamide** was placed between two sodium chloride (NaCl) plates to create a thin liquid film.

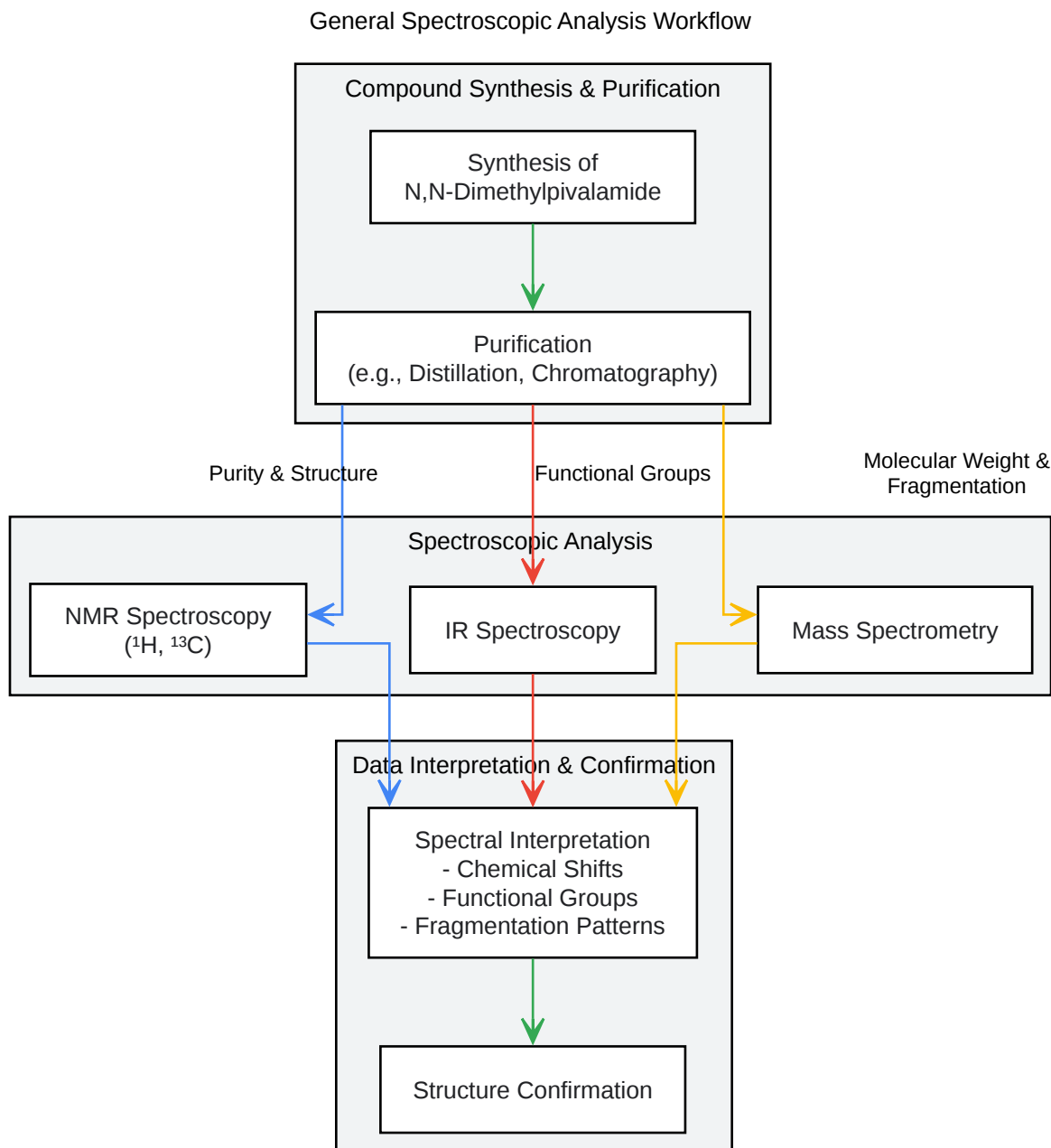
- **Data Acquisition:** The IR spectrum was recorded using a Fourier Transform Infrared (FTIR) spectrometer. The spectrum was obtained by averaging 32 scans over the range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1} . A background spectrum of the empty sample compartment was recorded and subtracted from the sample spectrum.

Mass Spectrometry (MS)

- **Sample Introduction:** A dilute solution of **N,N-Dimethylpivalamide** in methanol was introduced into the mass spectrometer via direct infusion or through a gas chromatograph (GC) for GC-MS analysis.[\[1\]](#)
- **Ionization:** Electron Ionization (EI) was used with an ionization energy of 70 eV.[\[1\]](#)
- **Analysis:** The mass spectrum was recorded using a quadrupole mass analyzer, scanning a mass-to-charge (m/z) range of 40-200. The NIST Chemistry WebBook provides mass spectrum data for **N,N-Dimethylpivalamide**.[\[2\]](#)

Spectroscopic Analysis Workflow

The following diagram illustrates a general workflow for the spectroscopic characterization of a chemical compound like **N,N-Dimethylpivalamide**.



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Caption: A flowchart illustrating the typical workflow for the synthesis, purification, and spectroscopic analysis of a chemical compound.

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References

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